

Technical Monograph: 4-Methyl- - Ethyltryptamine (4-Me- ET)

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Compound of Interest

Compound Name: 4-(4-Methyl-1H-indol-3-yl)butan-2-amine

Cat. No.: B13214815

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IUPAC Designation: 1-(4-Methyl-1H-indol-3-yl)butan-2-amine CAS Registry Number: 28289-30-7 (Generic for isomer class; verify specific salt forms) Molecular Formula: C₁₃H₁₈N₂ Molecular Weight: 202.30 g/mol [1][2]

Part 1: Executive Summary & Structural Analysis

4-Methyl-

-ethyltryptamine (4-Me-

ET) is a synthetic indole alkaloid belonging to the substituted tryptamine class. It represents a structural hybrid between the entactogen

-Ethyltryptamine (

ET/Monase) and the 4-substituted tryptamines (e.g., 4-Me-DMT).

While 4-substitution in the tryptamine chain (e.g., 4-HO, 4-AcO) typically enhances 5-HT

receptor affinity and psychedelic potency, the presence of the 4-methyl group specifically tends to attenuate direct receptor agonism compared to its hydroxylated counterparts. Conversely,

the

-ethyl moiety on the ethylamine chain sterically hinders Monoamine Oxidase (MAO) deamination and promotes monoamine releasing activity (MRA).

Consequently, 4-Me-

ET is characterized pharmacologically as a Monoamine Releasing Agent (MRA) with secondary MAO-inhibiting properties, distinct from the classical serotonergic psychedelics.

Part 2: Chemical Synthesis Protocols

Disclaimer: The following protocols are for theoretical and educational purposes only. Synthesis of Schedule I/Class A substances requires strict regulatory compliance.

The most robust synthetic route for

-alkyltryptamines utilizes the Henry Reaction (nitroaldol condensation) followed by hydride reduction. This method offers high regiospecificity and yield stability.

Precursor Selection

- Substrate: 4-Methylindole (commercially available or synthesized via Leimgruber-Batcho indole synthesis).
- Reagent: 1-Nitropropane (essential for the -ethyl backbone).
- Catalyst: Ammonium Acetate.[\[3\]](#)

Synthetic Workflow (Step-by-Step)

Step A: Formation of the Nitroalkene Intermediate

The condensation of 4-methylindole-3-carboxaldehyde with 1-nitropropane yields the nitroalkene.

- Vilsmeier-Haack Formylation: React 4-methylindole with POCl₃ and DMF to generate 4-methylindole-3-carboxaldehyde.

- Condensation: Dissolve 4-methylindole-3-carboxaldehyde (1.0 eq) in excess 1-nitropropane (solvent/reagent).
- Catalysis: Add Ammonium Acetate (0.2 eq).
- Reflux: Heat to mild reflux (approx. 100°C) for 2–4 hours. Monitor TLC for disappearance of aldehyde.
- Isolation: On cooling, the bright orange/red crystalline solid [1-(4-methylindol-3-yl)-2-nitro-1-butene] precipitates. Filter and wash with cold isopropanol.

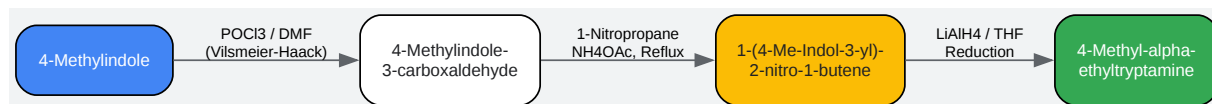
Step B: Reduction to the Amine

The nitroalkene is reduced to the primary amine using Lithium Aluminum Hydride (LiAlH₄).

- Preparation: Suspend LiAlH₄ (4.0 eq) in anhydrous THF under inert atmosphere (N₂ or Ar).
- Addition: Add the nitroalkene intermediate (from Step A) dropwise as a solution in THF. Caution: Exothermic.
- Reflux: Reflux the mixture for 6–12 hours to ensure reduction of both the alkene double bond and the nitro group.
- Workup (Fieser Method):
 - Cool to 0°C.
 - Add water (10 mL), then 15% NaOH (10 mL), then water (10 mL).

- Filter the granular aluminum salts.
- Purification: Acidify the filtrate with HCl to precipitate the amine hydrochloride salt, or distill the freebase under high vacuum.

Reaction Pathway Visualization



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Figure 1: Synthetic pathway from 4-Methylindole to 4-Me-

ET via the Henry Reaction.

Part 3: Pharmacodynamics & Mechanism of Action Structure-Activity Relationship (SAR)

The pharmacological profile of 4-Me-

ET is defined by the interaction between the indole ring substituents and the ethylamine side chain.

Structural Feature	Pharmacological Effect	Mechanistic Basis
-Ethyl Group	MAO Inhibition & Release	Steric bulk prevents access to the MAO active site; facilitates transport via SERT/DAT (substrate-based release).
4-Methyl Group	5-HT Modulation	Unlike 4-HO/5-MeO, the 4-Me group is lipophilic and non-polar. It generally reduces intrinsic efficacy at 5-HT compared to unsubstituted tryptamines, shifting activity toward release.
Primary Amine	Transporter Substrate	Essential for uptake by SERT/DAT to trigger reverse transport (efflux).

Receptor Binding & Signaling

Unlike classical psychedelics (LSD, Psilocybin) which act as partial agonists at 5-HT

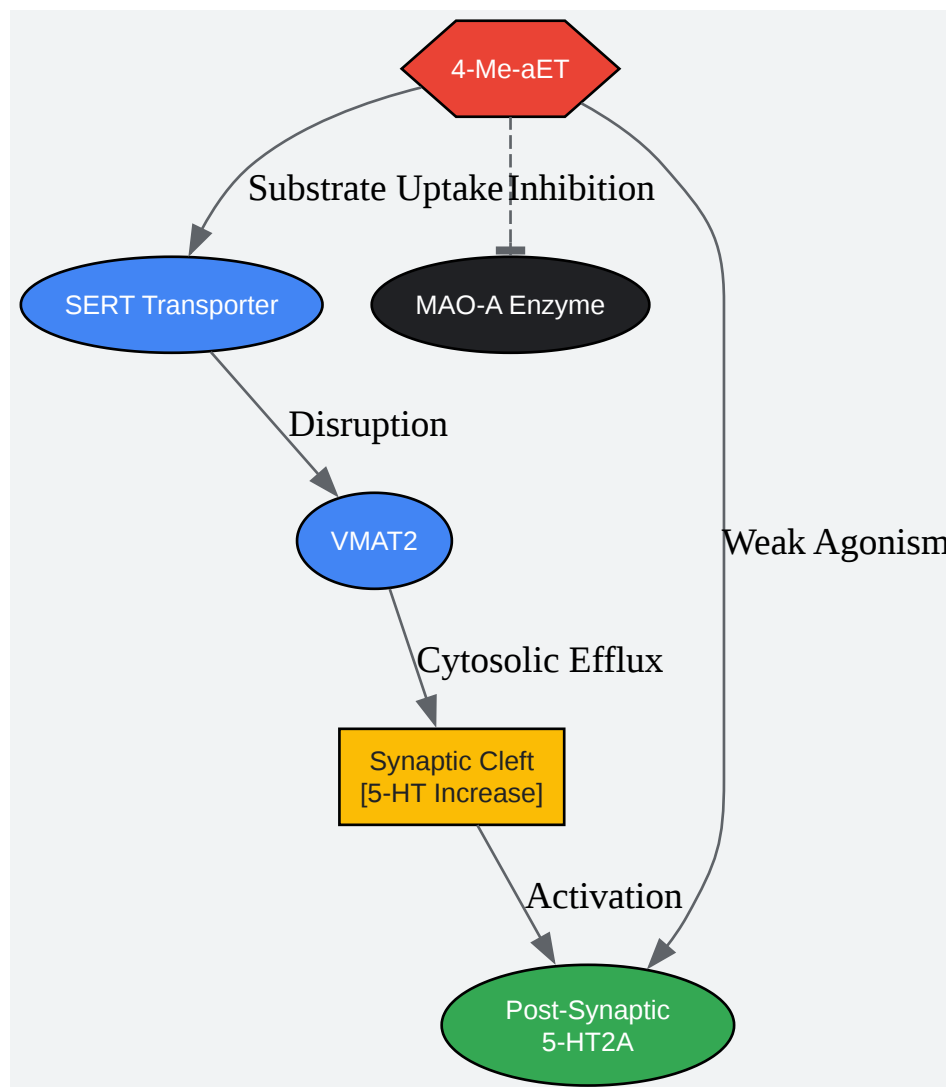
, 4-Me-

ET functions primarily as a Monoamine Releasing Agent (MRA).

- **SERT/DAT Interaction:** The molecule acts as a substrate for the Serotonin Transporter (SERT) and Dopamine Transporter (DAT). Once translocated into the cytoplasm, it disrupts VMAT2 function, causing cytosolic accumulation of monoamines and subsequent reversal of the transporter flux.
- **MAO Inhibition:** It acts as a reversible inhibitor of Monoamine Oxidase A (MAO-A), preventing the breakdown of the released serotonin. This synergistic effect ("Release + Inhibition") significantly elevates synaptic serotonin levels.
- **5-HT**

Agonism: Weak to moderate affinity. The 4-methyl substituent creates steric clash in the receptor binding pocket (specifically residue S5.46), reducing the stabilization of the active receptor conformation compared to 4-hydroxyl analogs.

Signaling Pathway Diagram



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Figure 2: Dual mechanism of action: Transporter reversal and metabolic inhibition.

Part 4: Toxicology & Safety Profile

The "Monase" Warning (Agranulocytosis)

The parent compound,

-Ethyltryptamine (

ET), was marketed as the antidepressant Monase in the 1960s but was withdrawn due to the induction of agranulocytosis (severe leukopenia) and necrotizing arteritis.

- Relevance to 4-Me-

ET: While the 4-methyl group alters receptor affinity, it does not metabolically stabilize the indole core against the specific oxidative pathways suspected of generating toxic quinone-imine intermediates. Therefore, 4-Me-

ET must be presumed to carry the same risk of blood dyscrasias as

ET.

Serotonin Syndrome Risk

Due to the combined mechanism of serotonin release and MAO inhibition, 4-Me-

ET poses a high risk of Serotonin Toxicity (Serotonin Syndrome) if combined with:

- SSRIs/SNRIs.
- Other MAOIs.[\[4\]](#)[\[5\]](#)
- Tramadol, Dextromethorphan, or MDMA.

Neurotoxicity

Analogous to PCA (p-Chloroamphetamine) and MDMA,

-alkylated tryptamines have demonstrated potential for long-term serotonergic neurotoxicity (axonal degeneration) in rodent models, particularly at high or repeated doses.

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